

Nanoscale Nickel Telluride: A Technical Guide to Physical Properties and Potential Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Nickel telluride*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Transition metal chalcogenides, particularly **nickel telluride** (NiTe), have garnered significant scientific interest due to their diverse stoichiometries and corresponding unique physical properties at the nanoscale. Exhibiting a range of behaviors from metallic to semiconducting, and from ferromagnetic to paramagnetic, **nickel telluride** nanostructures are promising candidates for a multitude of applications, including electrocatalysis, energy storage, and thermoelectric devices.^[1] Their intriguing magnetic and photothermal properties also suggest significant, albeit largely unexplored, potential in the biomedical field, particularly for targeted drug delivery and cancer therapy.

This technical guide provides a comprehensive overview of the core physical properties of various **nickel telluride** phases at the nanoscale. It details synthesis methodologies, presents quantitative data on structural, optical, magnetic, and thermoelectric characteristics, and outlines the experimental protocols for their characterization. Furthermore, this document explores the prospective applications of these nanomaterials in drug development and therapy, drawing connections between their intrinsic physical properties and potential therapeutic mechanisms.

Synthesis of Nickel Telluride Nanomaterials

The physical properties of **nickel telluride** are highly dependent on its stoichiometry, crystal phase, size, and morphology. Various synthesis techniques have been developed to control these parameters.

Experimental Protocols

2.1.1 Mechanochemical Synthesis This solvent-free method involves the high-energy ball milling of elemental nickel and tellurium powders in a controlled atmosphere.

- Precursors: High-purity elemental nickel powder and tellurium powder.
- Apparatus: High-energy planetary ball mill with stainless steel vials and balls.
- Procedure:
 - Stoichiometric amounts of nickel and tellurium powders are loaded into the milling vial inside a glovebox under a nitrogen or argon atmosphere to prevent oxidation.
 - The vial is sealed and placed in the planetary ball mill.
 - Milling is performed at a specified rotational speed (e.g., 400-600 rpm) for a duration ranging from 1 to 12 hours. The milling time is a critical parameter for controlling the final phase and crystallinity of the product.^[2]
 - After milling, the product is collected inside the glovebox. The resulting material consists of nanometer-sized crystallites formed into larger aggregates.^[2]

2.1.2 Wet Chemical Synthesis (Aqueous Reduction) This method produces ultra-fine, uniformly sized nanocrystallites at room temperature.^[3]

- Precursors: A nickel salt (e.g., Nickel(II) acetate), a tellurium source (e.g., Te^{4+} ions), a complexing agent (e.g., sodium tartrate), and a reducing agent (e.g., sodium borohydride, NaBH_4).^[4]
- Procedure:
 - Homogeneous aqueous solutions of tartrate complexes of Ni^{2+} and Te^{4+} ions are prepared. The homogeneity of this initial mixture is crucial for producing uniform

nanoparticles.[4]

- The reducing agent, NaBH_4 , is added to the solution at room temperature.
- The reduction reaction precipitates **nickel telluride** nanocrystallites.
- The resulting nanoparticles are collected by centrifugation, washed multiple times with deionized water and ethanol to remove byproducts, and dried under vacuum.

2.1.3 Hydrothermal Synthesis This technique utilizes high temperatures and pressures in an aqueous solution to synthesize crystalline nanostructures like nanorods and nanowires.[5][6]

- Precursors: Nickel acetate, sodium telluride (Na_2TeO_3), reducing agents (e.g., ascorbic acid), and a surfactant (e.g., cetyltrimethylammonium bromide, CTAB).[5]
- Procedure:
 - Precursors are dissolved in deionized water to form a homogeneous solution.
 - The solution is transferred to a Teflon-lined stainless-steel autoclave.
 - The autoclave is sealed and maintained at a specific temperature (e.g., 180 °C) for an extended period (e.g., 24 hours).[5]
 - After the reaction, the autoclave is cooled to room temperature.
 - The final product is collected, washed with ethanol and distilled water, and dried.

Below is a generalized workflow for the synthesis and characterization of **nickel telluride** nanoparticles.

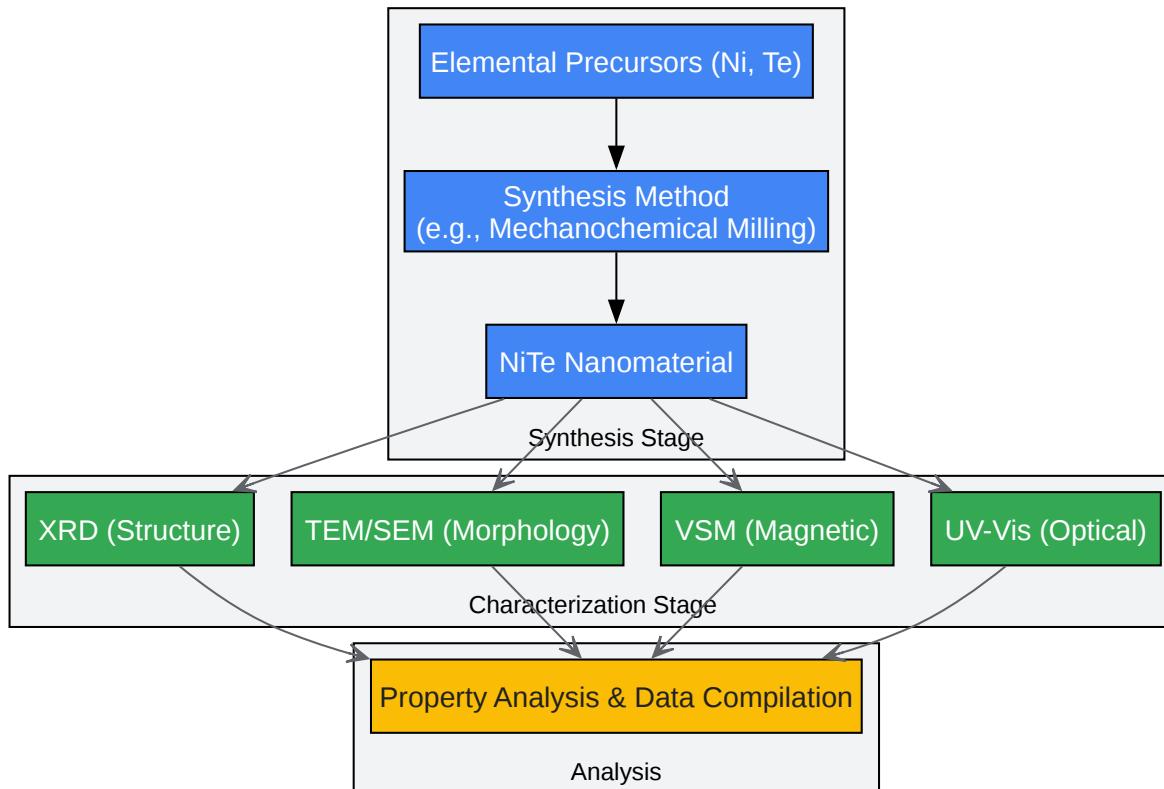


Diagram 1: Generalized Experimental Workflow

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Diagram 1: Generalized workflow for NiTe nanomaterial synthesis and characterization.

Physical Properties of Nanoscale Nickel Telluride Structural and Morphological Properties

Nickel and tellurium form a series of compounds, with the most common nanoscale phases being NiTe, NiTe₂, and Ni₂Te₃.^[2] These compounds typically crystallize in a hexagonal structure.^[2] For instance, NiTe often adopts a NiAs-type structure.^[7] The morphology of these nanomaterials can be controlled via the synthesis method, resulting in forms such as nanoparticles, nanoplates, nanowires, and nanorods.^{[2][3][5]} Mechanochemical synthesis

tends to produce aggregates of smaller nanocrystallites, often reaching several hundred nanometers in size, while wet chemical methods can yield much smaller, discrete nanoparticles.[2][3]

Property	NiTe	NiTe ₂	Ni ₂ Te ₃	Reference(s)
Crystal System	Hexagonal (NiAs-type)	Hexagonal (Cd(OH) ₂ -type)	Hexagonal	[2]
Typical Morphology	Nanoparticles, Nanowires	Nanoplates, Nanoparticles	Nanoparticles	[2][3][8]
Particle Size	10.8 nm (wet chemical)	-	-	[3][9]
Aggregate Size	Several hundred nm (mechanochemic al)	Several hundred nm (mechanochemic al)	Several hundred nm (mechanochemic al)	[2]

Table 1: Structural and morphological data for various **nickel telluride** nanostructures.

Optical Properties

Nanoscale **nickel tellurides** exhibit semiconducting properties, and their optical characteristics, such as the band gap energy, are of significant interest. The band gap can be determined from UV-Vis spectrometry data using Tauc plots.[2] This property is highly dependent on the stoichiometry and can also be influenced by quantum confinement effects when particle sizes are sufficiently small, similar to quantum dots. In quantum dots, a smaller particle size leads to a larger band gap and the emission of higher-energy (bluer) light. Doping can also be used to tune the energy bandgap.

Material	Synthesis Method	Band Gap (eV)	Reference(s)
NiTe Nanoparticles	Mechanochemical	3.59	[2]
NiTe ₂ Nanoparticles	Mechanochemical	3.94	[2]
Ni ₂ Te ₃ Nanoparticles	Mechanochemical	3.70	[2]
NiTe Thin Film	Electrochemical Dep.	1.18	
Molybdenum-doped NiTe Thin Film	Electrochemical Dep.	1.50 - 1.55	
NiCoTe Nanorods	Hydrothermal	3.25	[4]

Table 2: Optical band gap energies of various **nickel telluride** nanomaterials.

Magnetic Properties

The magnetic behavior of **nickel telluride** at the nanoscale is complex and varies significantly with stoichiometry and temperature. Certain phases, such as those produced by mechanochemical synthesis, exhibit ferromagnetic behavior at room temperature.[\[2\]](#) In contrast, other stoichiometries like NiTe₂ are known to be diamagnetic at higher temperatures (e.g., 100 K).[\[2\]](#) A transition from paramagnetic to diamagnetic behavior can occur at specific temperatures, which is dependent on the precise Ni:Te ratio.[\[2\]](#) This tunability makes NiTe nanomaterials interesting for applications requiring magnetic manipulation, such as targeted drug delivery.

Material	Property	Conditions	Reference(s)
NiTe (mechanochem.)	Ferromagnetic	Room Temperature	[2] [8]
NiTe ₂	Diamagnetic	100 K	[2]
NiTe _x (1.15 ≤ x ≤ 2)	Paramagnetic to Diamagnetic Transition	58 K to 220 K	[2]
NiTe Nanorods	Paramagnetic	-	

Table 3: Magnetic properties of nanoscale **nickel telluride**.

Electrical, Thermal, and Thermoelectric Properties

Nickel tellurides are noted for their metallic character and good electrical conductivity, which underpins their use as electrocatalysts and in supercapacitors.[2] Single-crystalline NiTe and NiTe_2 have been shown to be metallic with low resistivity. Thermally, mechanochemically synthesized NiTe is stable up to 450 °C in both nitrogen and air atmospheres.

The combination of electrical and thermal properties makes NiTe a candidate for thermoelectric applications, which involve converting heat gradients into electrical energy.[1] The efficiency of a thermoelectric material is quantified by the dimensionless figure of merit, ZT, where $ZT = (S^2\sigma T)/\kappa$ (S is the Seebeck coefficient, σ is electrical conductivity, T is temperature, and κ is thermal conductivity). While NiTe is recognized as a thermoelectric material, specific ZT values for nanoscale forms are not widely reported in the literature, indicating an area ripe for further investigation.

Property	Material	Value	Conditions	Reference(s)
Electrical Resistivity (ρ)	Single Crystalline NiTe/ NiTe_2	~3.6 $\mu\Omega\cdot\text{cm}$	300 K	
Thermal Stability	NiTe Nanoparticles	Stable up to 450 °C	N_2 and Air	
Photothermal Effect	NiTe_2 Nanoparticles	Efficient solar light-to-heat conversion	Solar Radiation	

Table 4: Electrical and thermal properties of nanoscale **nickel telluride**.

Potential in Drug Development and Therapy

While direct research into **nickel telluride** nanoparticles for drug delivery is nascent, the physical properties of these materials, combined with extensive research on other nickel-based nanomaterials, provide a strong basis for their potential in oncology.

4.1 Targeted Delivery and Imaging The ferromagnetic properties of certain NiTe phases could be exploited for magnetic guidance.^[2] By using an external magnetic field, drug-loaded NiTe nanoparticles could be concentrated at a tumor site, enhancing therapeutic efficacy while minimizing systemic toxicity. This is a common strategy explored for various magnetic nanoparticles in cancer therapy.

4.2 Hyperthermia and Photothermal Therapy (PTT) Magnetic hyperthermia is a therapeutic modality where magnetic nanoparticles generate heat when subjected to an alternating magnetic field, inducing apoptosis in cancer cells. The magnetic properties of NiTe suggest its potential for this application.

Furthermore, nickel chalcogenides, including NiTe₂, have been identified as efficient photothermal agents, capable of converting absorbed light (particularly in the solar or near-infrared range) into heat. This property is the foundation of photothermal therapy (PTT), a minimally invasive cancer treatment where nanoparticles accumulate in a tumor and are irradiated with a laser to cause localized cell death.

4.3 Chemodynamic Therapy (CDT) and Cellular Interactions Nickel-based nanoparticles are known to participate in Fenton-like reactions within the acidic tumor microenvironment. They can catalyze the decomposition of endogenous hydrogen peroxide (H₂O₂) to generate highly reactive hydroxyl radicals (•OH), which induce oxidative stress and cell death.

Moreover, studies on novel Nickel(II) complexes have shown an ability to induce apoptosis in cancer cells through both the extrinsic (death receptor) and intrinsic (mitochondrial) pathways. This involves the activation of key initiator caspases (caspase-8 and caspase-9) and executioner caspases (caspase-3/7), leading to programmed cell death. It is plausible that Ni²⁺ ions released from NiTe nanoparticles in the acidic tumor environment could trigger similar signaling cascades.

The diagram below illustrates the dual apoptotic signaling pathways that could potentially be activated by nickel-based compounds in cancer cells.

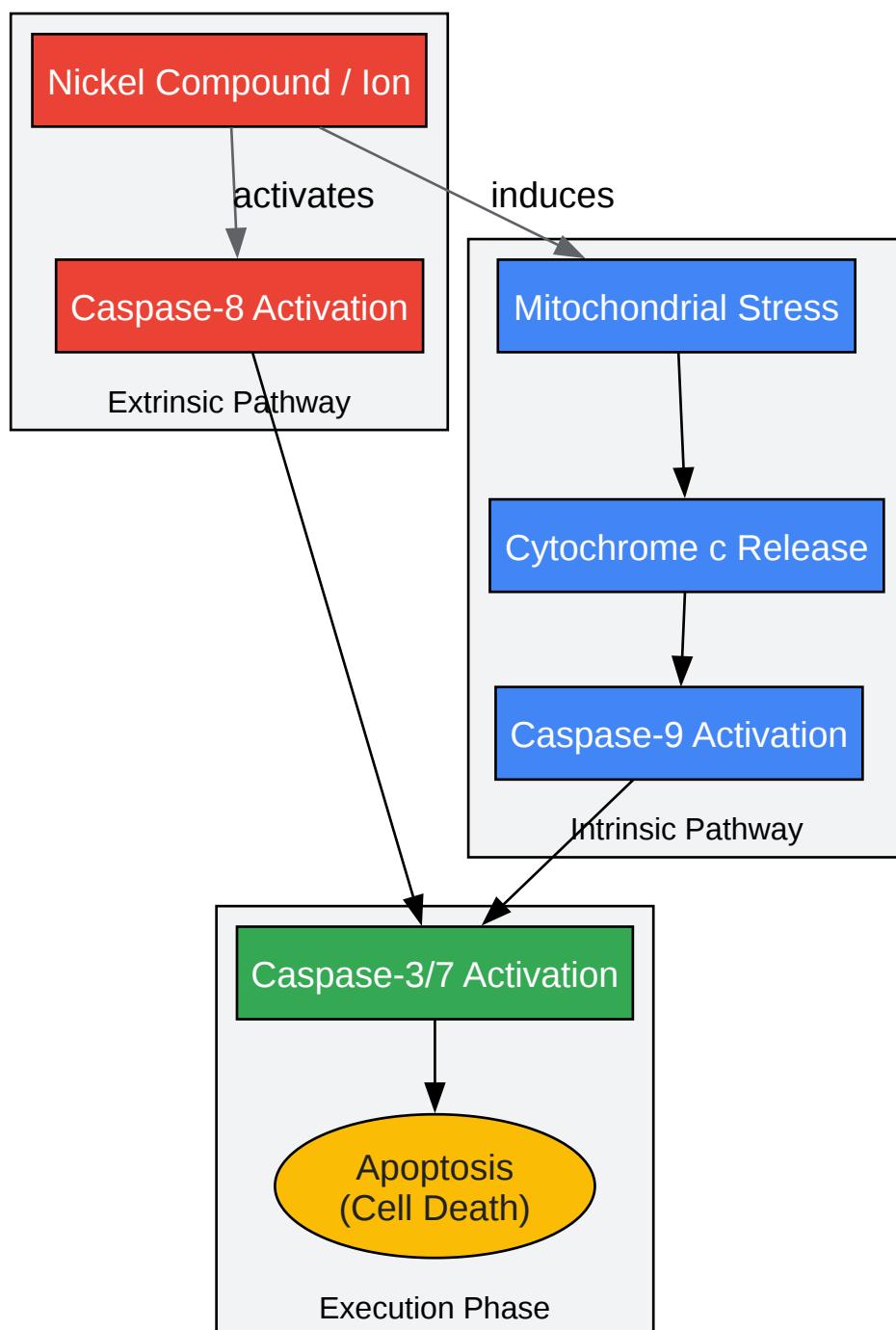


Diagram 2: Potential Apoptotic Signaling Pathways

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Diagram 2: Potential apoptotic pathways activated by nickel compounds in cancer cells.

Key Experimental Characterization Protocols

UV-Vis Spectrophotometry (Optical Properties)

This technique is used to measure the absorbance of a colloidal nanoparticle solution across the ultraviolet and visible light spectrum to determine properties like the optical band gap.

- Apparatus: Double-beam UV-visible spectrophotometer, quartz or polystyrene cuvettes.
- Procedure:
 - Sample Preparation: Prepare a dilute, stable suspension of the **nickel telluride** nanoparticles in a suitable solvent (e.g., deionized water or ethanol). The concentration should be optimized to keep the maximum absorbance within the linear range of the instrument (typically < 1.5 O.D.).
 - Instrument Setup: Turn on the spectrophotometer and allow the lamps to warm up for at least 20-30 minutes for stabilization.[3]
 - Blanking: Fill a cuvette with the pure solvent to be used as a reference or blank. Run a baseline scan with the blank to subtract the solvent's absorbance signal.
 - Measurement: Replace the blank cuvette in the sample path with a cuvette containing the nanoparticle suspension. Run the spectrum scan over the desired wavelength range (e.g., 200-800 nm).[2]
 - Data Analysis: The resulting absorbance spectrum can be used to construct a Tauc plot $((\alpha h\nu)^{1/n} \text{ vs. } h\nu)$ to extrapolate the optical band gap of the material.

Vibrating Sample Magnetometry (VSM) (Magnetic Properties)

VSM is used to measure the magnetic moment of a material as a function of an applied magnetic field, allowing for the determination of properties like saturation magnetization, remanence, and coercivity.

- Apparatus: Vibrating Sample Magnetometer (VSM) with an electromagnet and pickup coils.
- Procedure:

- Sample Preparation: A known mass of the dried **nickel telluride** nanoparticle powder is packed tightly into a sample holder (e.g., a gel cap or a specialized powder holder).
- Mounting: The sample holder is attached to the sample rod, which is positioned in the center of the VSM's pickup coils and between the poles of the electromagnet.
- Measurement: The sample is vibrated at a constant frequency. The external magnetic field is swept from a maximum positive value to a maximum negative value and back again.
- Signal Detection: The vibration of the magnetized sample induces an electrical signal in the pickup coils, which is proportional to the sample's magnetic moment.
- Data Analysis: The collected data is plotted as magnetization (M) versus applied field (H) to generate a hysteresis loop. From this loop, key magnetic parameters can be extracted.

Conclusion and Future Outlook

Nanoscale **nickel telluride** represents a versatile class of materials with a rich set of tunable physical properties. Control over synthesis allows for the production of various stoichiometries and morphologies, which in turn dictates their optical, magnetic, and electronic behaviors. While their application in electronics and catalysis is actively being explored, their potential in the biomedical arena remains a compelling frontier. The intrinsic ferromagnetic and photothermal properties of NiTe nanostructures make them promising candidates for advanced cancer therapies, including targeted drug delivery, magnetic hyperthermia, and PTT. However, significant research is required to bridge the gap from material synthesis to biological application. Future work must focus on producing biocompatible, colloidally stable NiTe nanoparticles, thoroughly evaluating their cytotoxicity and *in vivo* behavior, and demonstrating their therapeutic efficacy in preclinical models. The successful translation of these materials will depend on a multidisciplinary effort to understand and engineer the nano-bio interface.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Nanoscale Nickel Telluride: A Technical Guide to Physical Properties and Potential Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630438#physical-properties-of-nickel-telluride-at-the-nanoscale>]

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